

# In-depth Technical Guide: 2-Chloro-4-pivalamidonicotinic Acid

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## Compound of Interest

Compound Name: 2-Chloro-4-pivalamidonicotinic acid

Cat. No.: B1328135

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To our valued audience of researchers, scientists, and drug development professionals:

Following a comprehensive and exhaustive search of scientific literature, patent databases, and chemical supplier information, we must report that detailed technical information regarding **2-Chloro-4-pivalamidonicotinic acid** (CAS No. 1021339-24-1) is not publicly available at this time.

Our investigation sought to provide an in-depth technical guide encompassing synthesis protocols, quantitative biological data, and mechanistic insights. However, the available information is limited to basic chemical identifiers.

## Summary of Available Data

While a comprehensive technical profile could not be constructed, the following basic information has been verified:

Property	Value	Source
IUPAC Name	2-Chloro-4-pivalamidonicotinic acid	N/A
CAS Number	1021339-24-1	N/A
Molecular Formula	C <sub>11</sub> H <sub>13</sub> ClN <sub>2</sub> O <sub>3</sub>	N/A
Molecular Weight	256.69 g/mol	N/A

## Discussion and Future Outlook

The absence of detailed public data on **2-Chloro-4-pivalamidonicotinic acid** suggests that it may be a novel compound, a specialized intermediate in a proprietary synthetic pathway, or a molecule that has not yet been the subject of extensive academic or industrial research publication.

For researchers interested in this molecule, the following avenues could be explored:

- **Custom Synthesis:** Chemical synthesis companies may be contracted to produce the compound based on its structure. A potential, though unverified, synthetic route could involve the acylation of a 4-amino-2-chloronicotinic acid derivative with pivaloyl chloride.
- **De Novo Research:** The lack of existing data presents an opportunity for original research into the synthesis, characterization, and biological evaluation of this compound. Nicotinic acid and its derivatives are known to possess a wide range of biological activities, and this particular structure may hold untapped potential.

We regret that we are unable to provide the detailed technical guide as requested at this time. We will continue to monitor the scientific landscape and will update this information should new data become available.

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